Technical Monograph: 1-(2-Chlorophenyl)-4-(furan-2-ylmethyl)piperazine

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Compound of Interest	
Compound Name:	*1-(2-Chlorophenyl)-4-(furan-2-ylmethyl)piperazine*
CAS No.:	*5270-76-8*
Cat. No.:	*B5847672*

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Part 1: Executive Summary

Compound Identity: **1-(2-Chlorophenyl)-4-(furan-2-ylmethyl)piperazine** Chemical Class: N-Arylpiperazine / Furan derivative Primary Application: Neuroscience Research (Serotonin Receptor Ligand)

This guide details the chemical architecture, synthesis, and pharmacological profiling of **1-(2-Chlorophenyl)-4-(furan-2-ylmethyl)piperazine**. Structurally, this molecule fuses the privileged 1-(2-chlorophenyl)piperazine (oCPP) pharmacophore—a known serotonin (5-HT) receptor ligand—with a furan-2-ylmethyl (furfuryl) moiety.

In medicinal chemistry, this specific substitution pattern is designed to modulate lipophilicity and receptor subtype selectivity. The o-chloro substitution on the phenyl ring typically imparts high affinity for 5-HT2A and 5-HT2C receptors, while the furfuryl group acts as a bioisostere for benzyl groups, often improving metabolic stability or altering binding kinetics within the hydrophobic pocket of G-Protein Coupled Receptors (GPCRs).

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Part 2: Chemical Structure & Physicochemical Profile[1]

The molecule consists of a central piperazine ring in a chair conformation. The N1 nitrogen is arylated with a 2-chlorophenyl group, enforcing a specific steric clash that twists the phenyl ring relative to the piperazine plane. The N4 nitrogen is alkylated with a furfuryl group, providing a heteroaromatic "tail."

Table 1: Physicochemical Data

Property	Value / Descriptor	Note
IUPAC Name	1-(2-Chlorophenyl)-4-(furan-2-ylmethyl)piperazine	
Molecular Formula	$C_{15}H_{17}ClN_2O$	
Molecular Weight	276.76 g/mol	
Calculated LogP (cLogP)	~3.2 - 3.5	Lipophilic, likely BBB permeable
pKa (Basic N)	~7.8 - 8.2	Protonated at physiological pH
H-Bond Donors	0	
H-Bond Acceptors	3	(2 Nitrogens, 1 Oxygen)
Rotatable Bonds	3	High conformational flexibility
Topological Polar Surface Area	~16.6 $Å^2$	Favorable for CNS penetration

Part 3: Synthesis Protocols

Two primary routes exist for synthesizing this compound.[1][2][3] Method A (Reductive Amination) is the industry standard for high-throughput library generation due to its mild conditions and lack of toxic alkylating agents. Method B (Nucleophilic Substitution) is a traditional alternative.

Method A: Reductive Amination (Recommended)

This "One-Pot" protocol avoids the isolation of the unstable imine intermediate.

Reagents:

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- 1-(2-Chlorophenyl)piperazine (CAS: 39512-50-0)[4]
- Furfural (Furan-2-carboxaldehyde)
- Sodium Triacetoxyborohydride (STAB) or Sodium Cyanoborohydride
- Acetic Acid (Catalyst)
- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)

Protocol:

- Imine Formation: In a round-bottom flask, dissolve 1.0 eq of 1-(2-Chlorophenyl)piperazine in DCE (0.1 M concentration). Add 1.1 eq of Furfural.
- Activation: Add 1.0 eq of Acetic Acid to catalyze imine formation. Stir at room temperature for 30–60 minutes under Nitrogen.
- Reduction: Cool the mixture to 0°C. Add 1.4 eq of Sodium Triacetoxyborohydride (STAB) portion-wise.
- Reaction: Allow the mixture to warm to room temperature and stir overnight (12–16 hours). Monitor by TLC (System: 5% MeOH in DCM).
- Quench: Quench the reaction with saturated aqueous $NaHCO_3$.
- Extraction: Extract the aqueous layer 3x with DCM. Combine organic layers.
- Workup: Wash with brine, dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Purification: Purify via Flash Column Chromatography (Silica Gel, 0–5% MeOH/DCM gradient).

Method B: Nucleophilic Substitution (Alkylation)

Used when reducing agents are incompatible with other functional groups.

Reagents:

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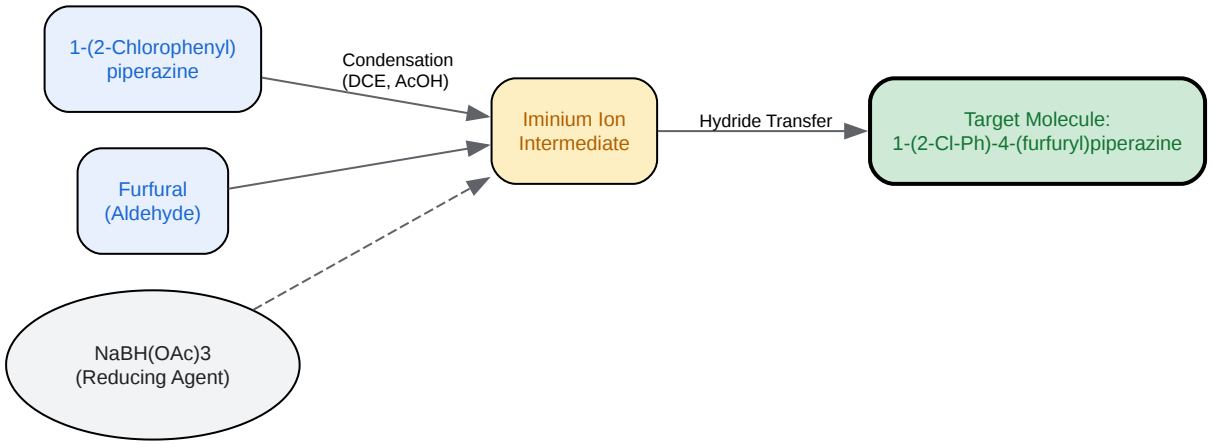
- 1-(2-Chlorophenyl)piperazine[4]
- Furfuryl Chloride (or Furfuryl Bromide)
- Base: Potassium Carbonate (K_2CO_3) or Diisopropylethylamine (DIPEA)
- Solvent: Acetonitrile (ACN) or DMF

Protocol:

- Dissolve 1-(2-Chlorophenyl)piperazine (1.0 eq) in Acetonitrile.
- Add K_2CO_3 (2.5 eq) and stir for 15 minutes.
- Add Furfuryl Chloride (1.1 eq) dropwise at 0°C.
- Reflux at 60–80°C for 4–6 hours.
- Filter off inorganic salts, concentrate, and purify as above.

Part 4: Visualization of Synthesis Logic

The following diagram illustrates the preferred Reductive Amination pathway, highlighting the conversion of the secondary amine to the tertiary amine target.



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Figure 1: One-pot reductive amination workflow using Sodium Triacetoxyborohydride (STAB).

Part 5: Pharmacological Context & Mechanism

This molecule is a "Systemic Chemical Probe" for the serotonergic system. The o-chlorophenylpiperazine (oCPP) moiety is a well-documented pharmacophore.

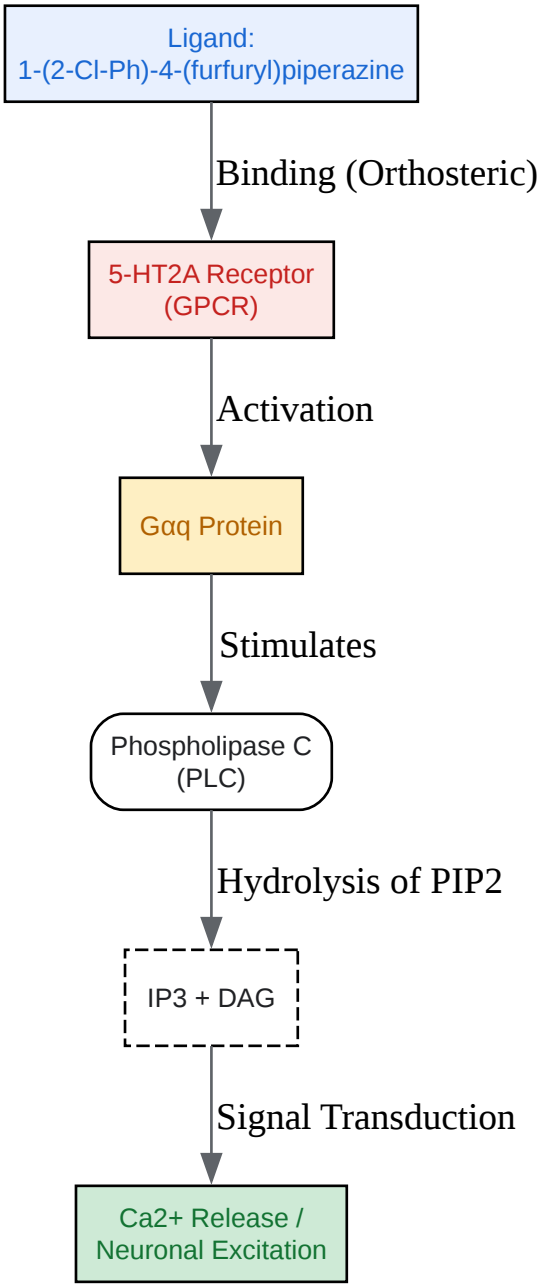
Structure-Activity Relationship (SAR)

- The Head (Arylpiperazine): The 2-chloro substituent forces the phenyl ring into a non-planar conformation, which is critical for binding to the orthosteric site of 5-HT receptors (specifically 5-HT2A antagonist or 5-HT2C agonist activity).
- The Linker (Methylene): The single carbon spacer (from the aldehyde) allows rotational freedom, enabling the "Tail" to explore auxiliary binding pockets.
- The Tail (Furan): The furan ring is an electron-rich aromatic system. It can engage in pi-stacking interactions (Phe/Trp residues) within the receptor, potentially enhancing affinity compared to a simple methyl group.

Signaling Pathway (Hypothetical 5-HT2A Interaction)

Upon binding to the 5-HT2A receptor (a Gq-coupled GPCR), the ligand modulates the downstream phosphoinositide cascade.

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Figure 2: Predicted signal transduction pathway via 5-HT2A receptor modulation.

Part 6: Safety & Handling (MSDS Summary)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[4]
- Handling: Wear nitrile gloves, safety goggles, and use a fume hood. Arylpiperazines can be bioactive; avoid inhalation of dust or vapors.

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- Storage: Store at -20°C. The furan ring is susceptible to oxidation over long periods; store under inert gas (Argon/Nitrogen).

References

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